

Technical Support Center: 4-Aminonicotinaldehyde Storage & Stability

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Compound of Interest

Compound Name: 4-Aminonicotinaldehyde
dihydrochloride

CAS No.: 1159822-25-9

Cat. No.: B3032146

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Topic: Preventing Oxidation & Degradation of 4-Aminonicotinaldehyde CAS: 42373-30-8 Target Audience: Medicinal Chemists, Process Chemists, and Stability Engineers.

Core Directive: The Stability Paradox

4-Aminonicotinaldehyde (4-amino-3-pyridinecarboxaldehyde) presents a classic "push-pull" stability challenge. The electron-donating amino group at the 4-position activates the pyridine ring, making the 3-formyl group (aldehyde) highly susceptible to autoxidation. Upon exposure to atmospheric oxygen, it rapidly oxidizes to 4-aminonicotinic acid (CAS 7418-65-7), a high-melting, insoluble impurity that can ruin downstream reductive aminations or heterocycle formations.

The Golden Rule: Treat this compound as a living reagent. Its purity is a function of its exposure history, not just its manufacturing date.

Critical Storage Protocols

To maintain >98% purity, you must disrupt the autoxidation radical chain mechanism.

Standard Operating Procedure (SOP): Long-Term Storage

Parameter	Specification	Scientific Rationale
Temperature	-20°C (Preferred) or 2-8°C	Arrhenius equation dictates that lower temperatures exponentially slow the rate of radical initiation.
Atmosphere	Argon or Nitrogen (Headspace)	Oxygen is the stoichiometric reagent for degradation. Displacing air is non-negotiable.
Container	Amber Glass with Teflon-lined cap	Prevents photo-initiated radical formation; Teflon provides a chemically inert seal against moisture.
Desiccant	Silica Gel or Drierite	Moisture can catalyze hydrate formation (gem-diol), which is often an intermediate in oxidative pathways.

Troubleshooting & Diagnostics (Q&A)

Q1: My sample has turned from pale yellow to dark brown. Is it compromised?

Status: Likely Degraded. Root Cause: The color change indicates the formation of N-oxide intermediates or polymerization products (Schiff bases) formed between the amino group of one molecule and the aldehyde of another. Diagnostic Check:

- Melting Point Test:
 - Pure Aldehyde: 108–112°C [1],[1]
 - Pure Acid (Oxidation Product): >300°C (Decomposes) [2].

- Result: If your MP is significantly elevated or broad (e.g., 130–150°C), you have substantial acid contamination.

Q2: How do I confirm oxidation using standard analytics?

Method: ¹H-NMR (DMSO-d₆) is the gold standard.

- Aldehyde Marker: Look for the formyl proton singlet at ~9.8–10.0 ppm. In oxidized samples, this peak integrates lower than 1.0 relative to the aromatic ring.
- Acid Marker: 4-Aminonicotinic acid is zwitterionic and often insoluble in CDCl₃. In DMSO-d₆, look for the disappearance of the aldehyde peak and a shift in the C₂-proton (adjacent to nitrogen) due to the change in electronics from –CHO to –COOH.
- LC-MS:
 - Target (Aldehyde): [M+H]⁺ = 123.1
 - Impurity (Acid): [M+H]⁺ = 139.1 (+16 Da shift).

Q3: Can I repurify oxidized material instead of buying new stock?

Yes. Because the impurity (carboxylic acid) has drastically different solubility properties than the aldehyde, a "Base Wash" extraction is highly effective.

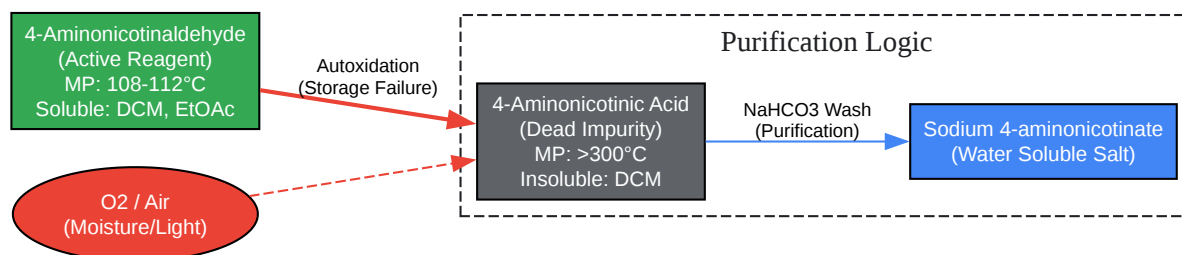
Protocol: Acid-Scrubbing Purification

- Dissolve: Dissolve the crude, brown solid in Dichloromethane (DCM) or Ethyl Acetate (approx. 10 mL/g). The oxidized acid is likely to remain undissolved (suspension).
- Filter: Gravity filter to remove the bulk insoluble acid.
- Wash: Transfer filtrate to a separatory funnel. Wash 2x with saturated NaHCO₃ (aq).
 - Mechanism:^[2]^[3] This converts any remaining dissolved acid into its sodium salt (R-COO⁻ Na⁺), forcing it into the aqueous layer. The neutral aldehyde remains in the organic layer.
- Dry & Concentrate: Dry the organic layer over Na₂SO₄, filter, and rotary evaporate.

- Recrystallize (Optional): If purity is still <95%, recrystallize from Ethanol/Water or EtOAc/Hexane [3].

Visualizing the Degradation & Rescue Pathway

The following diagram illustrates the chemical fate of 4-Aminonicotinaldehyde and the logic behind the purification strategy.



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Caption: Oxidation pathway from active aldehyde to inert acid, and the base-wash mechanism to remove the impurity.

Comparative Data: Aldehyde vs. Acid

Use this table to validate the identity of your material before starting a reaction.

Property	4-Aminonicotinaldehyde (Target)	4-Aminonicotinic Acid (Impurity)
CAS	42373-30-8	7418-65-7
Formula	C6H6N2O	C6H6N2O2
Mol Weight	122.13 g/mol	138.12 g/mol
Melting Point	108 – 112 °C	307 – 312 °C
Solubility (DCM)	Soluble	Insoluble
Solubility (Aq.[4][5][6] Base)	Insoluble (mostly)	Soluble (Forms Salt)
LCMS (M+H)	123.1	139.1

References

- Thermo Scientific Chemicals. 4-Aminopyridine-3-carboxaldehyde, 85% Technical Grade Specifications. Fisher Scientific.[1] [Link](#)
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Sources

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- [5. 4-Amino-3-pyridinecarboxylic acid | 7418-65-7 \[chemicalbook.com\]](#)
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